

Essential Safety and Logistical Information for Handling Sesamol

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides comprehensive, step-by-step procedures for the safe handling of **sesamol**, including personal protective equipment (PPE), operational plans, and disposal protocols, to foster a secure research environment.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial to minimize exposure to **sesamol**. The following PPE is recommended based on available safety data sheets and best practices for handling similar chemical compounds.[1][2]

Eye and Face Protection:

- Wear chemical safety goggles that provide a complete seal around the eyes.[1]
- In situations with a risk of splashing, a face shield should be worn in addition to goggles.[1]
 [2]

Skin Protection:

Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[1][2] Always
inspect gloves for any signs of degradation or perforation before use and dispose of them
properly after handling the compound.[2][3]



- Lab Coat: A full-length laboratory coat should be worn and kept fastened to protect against incidental contact.[1]
- Coveralls: For procedures with a higher risk of contamination, consider wearing chemical-resistant coveralls.[1]

Respiratory Protection:

- In situations where aerosols or dust may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.[1]
- At a minimum, an N95 (US) or P1 (EU EN 143) dust mask should be used for handling the solid compound.[1][3]

Quantitative Data for Sesamol

The following table summarizes key quantitative data for **sesamol**, primarily sourced from its Safety Data Sheet (SDS). Adherence to these parameters is critical for safe laboratory practices.

Property	Value	Reference
CAS Number	533-31-3	[4][5]
Molecular Formula	C7H6O3	[4][6]
Molecular Weight	138.12 g/mol	[4][6]
Melting Point	62 - 65 °C	[3]
Boiling Point	113-116°C @ 2mm Hg	[3]
Oral TDLO (Rat)	874 mg/kg/2Y (continuous)	[5]
Subcutaneous TDLO (Rat)	0.3 mg/kg	[5]
Solubility in Ethanol, DMSO, DMF	~30 mg/mL	[7]
Solubility in PBS (pH 7.2)	~5 mg/mL	[7]



Operational Plan for Safe Handling and Storage

A systematic approach to the handling and storage of **sesamol** is essential to mitigate risks and ensure a safe working environment.[1]

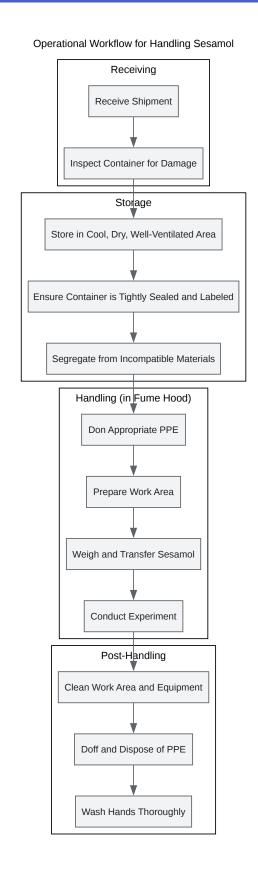
Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.[1]
- Store sesamol in a tightly sealed, clearly labeled container.[1][3][8]
- Keep the container in a cool, dry, and well-ventilated area.[1][3][8]
- Store away from direct sunlight and incompatible materials such as strong oxidizing agents.
 [1][9]

Handling and Use:

- All handling of sesamol should be conducted within a certified chemical fume hood to control potential inhalation exposure.[1]
- Avoid direct contact with skin, eyes, and clothing.[1][8]
- Prevent the generation of dust when working with the solid form. If necessary, use a wet method for transferring the material.[1]
- After handling, thoroughly wash hands and any exposed skin with soap and water.





Click to download full resolution via product page

Caption: Operational Workflow for Handling Sesamol



Emergency Procedures for Accidental Exposure

In the event of accidental exposure to **sesamol**, immediate and appropriate first aid is crucial.

Eye Contact:

- Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1]
- Seek immediate medical attention.[1]

Skin Contact:

- Wash the affected area with soap and plenty of water.[3]
- · Remove contaminated clothing.
- If irritation persists, seek medical attention.

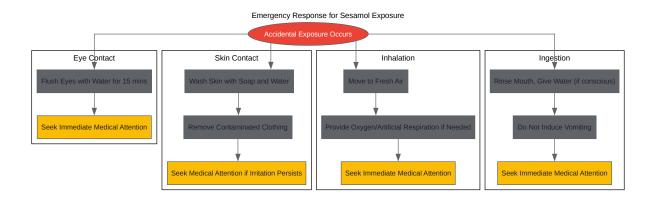
Inhalation:

- Move the person to fresh air.[3][4]
- If breathing is difficult, give oxygen.
- If not breathing, give artificial respiration.[3]
- · Seek immediate medical attention.

Ingestion:

- Do not induce vomiting.[1]
- If the person is conscious, rinse their mouth with water and give them one to two glasses of water to drink.[1]
- Seek immediate medical attention.[1]





Click to download full resolution via product page

Caption: Emergency Response for **Sesamol** Exposure

Disposal Plan

All **sesamol** waste, including contaminated materials and disposable PPE, must be treated as hazardous waste.[1]

Waste Segregation and Collection:

- Solid Waste: Collect solid sesamol waste, including contaminated items such as gloves, weighing papers, and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.[10]
- Liquid Waste: If **sesamol** is in a solvent, collect the solution in a separate, sealed, and clearly labeled hazardous waste container.[10] Do not mix **sesamol** waste with other waste streams unless compatibility is confirmed.[1]



• Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "Sesamol," and any other components in the waste stream.[1]

Storage and Disposal:

- Store waste containers in a designated, well-ventilated, and cool secondary containment area.[1]
- Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal contractor, in accordance with all local, state, and federal regulations.[1]
- Crucially, do not discard any sesamol waste down the sink.[1][10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Sesamol | C7H6O3 | CID 68289 PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. echemi.com [echemi.com]
- 9. szabo-scandic.com [szabo-scandic.com]
- 10. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Sesamol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190485#personal-protective-equipment-for-handling-sesamol]



Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com